

# Personal protective equipment for handling LY2365109 hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: LY2365109 hydrochloride

Cat. No.: B1139371

[Get Quote](#)

## Essential Safety and Handling Guide for LY2365109 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **LY2365109 hydrochloride**, a potent and selective glycine transporter 1 (GlyT1) inhibitor.<sup>[1][2]</sup> Given the compound's potency, a conservative approach to safety is paramount. This document outlines the necessary personal protective equipment (PPE), step-by-step operational procedures, and compliant disposal methods to ensure the safety of laboratory personnel and the environment.

## I. Compound Identification and Hazard Overview

Parameter	Data
Chemical Name	N-[2-[4-(1,3-benzodioxol-5-yl)-2-(1,1-dimethylethyl)phenoxy]ethyl]-N-methyl-glycine, monohydrochloride
CAS Number	1779796-27-8[1]
Molecular Formula	C22H27NO5 • HCl[3][4]
Molecular Weight	421.9 g/mol [3]
Physical Form	Solid[3][5]
Known Hazards	Should be considered hazardous until further information is available.[3] Do not ingest, inhale, or allow contact with eyes, skin, or clothing.[3] Higher doses have been shown to cause profound locomotor and respiratory impairments in animal studies.[2][6]
Storage	Desiccate at room temperature for short-term storage. For long-term storage, refer to the supplier's recommendation, which is typically -20°C.[3]

## II. Personal Protective Equipment (PPE)

Due to the potent nature of **LY2365109 hydrochloride**, a comprehensive PPE strategy is required to create a barrier between the researcher and the compound.[7] For potent compounds, standard laboratory PPE may be insufficient, and enhanced protection is necessary.[8][9]

PPE Category	Minimum Requirement	Recommended for High-Potency Operations
Hand Protection	Double-gloving with chemically resistant gloves (e.g., nitrile).	ASTM D6978 tested gloves for chemotherapy drug resistance. [7]
Body Protection	Disposable, low-linting gown with tight-fitting cuffs.	Poly-coated, disposable coveralls ("bunny suit") for head-to-toe protection.[10]
Eye/Face Protection	Safety glasses with side shields.	Goggles and a full-face shield. [10]
Respiratory Protection	Not required if handled exclusively in a certified chemical fume hood or glove box.	For any operations outside of primary containment (e.g., unpacking, large quantity handling), a powered air-purifying respirator (PAPR) is recommended.[8][10][11] Surgical masks do not provide adequate respiratory protection.[7][10]
Foot Protection	Closed-toe shoes.	Disposable shoe covers.[10]

## III. Operational Plan: Step-by-Step Handling Procedures

### A. Preparation and Weighing (Solid Compound)

- Designated Area: All handling of solid **LY2365109 hydrochloride** must be conducted in a designated area, such as a certified chemical fume hood or, preferably, a containment glove box to minimize exposure risk.[8]
- Don PPE: Before entering the designated area, don the appropriate PPE as outlined in the table above.

- Surface Protection: Line the work surface with absorbent, disposable bench paper.
- Weighing:
  - Use a dedicated set of utensils (spatula, weigh paper).
  - Weigh the desired amount of the compound carefully to avoid generating dust.
  - After weighing, gently tap utensils on the inside of the receiving container to dislodge any remaining powder.
- Cleanup:
  - Wipe down the work surface and any equipment with a damp cloth or paper towel.
  - Dispose of all contaminated disposable materials (weigh paper, bench paper, gloves) as hazardous solid waste.

## B. Solution Preparation

- Solvent Selection: **LY2365109 hydrochloride** is slightly soluble in DMSO.<sup>[3][4]</sup> It is also soluble in ethanol.<sup>[12]</sup>
- Dissolution:
  - In a chemical fume hood, add the chosen solvent to the vial containing the pre-weighed solid.
  - Cap the vial securely and mix by vortexing or sonication until the solid is fully dissolved.
- Labeling: Clearly label the solution with the compound name, concentration, solvent, and date of preparation.
- Storage: Store stock solutions at -20°C for up to one month or -80°C for up to six months, sealed and protected from moisture.<sup>[1]</sup>

## IV. Disposal Plan

All waste generated from handling **LY2365109 hydrochloride** must be treated as hazardous waste.<sup>[13]</sup> Do not dispose of this compound or its solutions down the drain or in regular trash.<sup>[14]</sup>

#### A. Waste Segregation and Collection

- Solid Waste:
  - Collect all disposable materials that have come into contact with the solid compound (e.g., gloves, pipette tips, weigh paper, contaminated bench paper) in a designated, leak-proof hazardous waste container for solids.<sup>[13]</sup><sup>[14]</sup>
  - The container must be clearly labeled "Hazardous Waste" and include the chemical name.
- Liquid Waste:
  - Collect all solutions containing **LY2365109 hydrochloride** in a designated, leak-proof hazardous waste container for liquids.<sup>[13]</sup><sup>[14]</sup>
  - The container must be compatible with the solvent used (e.g., glass for DMSO).
  - Do not mix with other waste streams unless compatibility has been confirmed.<sup>[14]</sup>
- "Empty" Containers: The original vial and any other "empty" containers should be rinsed with a suitable solvent, and the rinsate collected as hazardous liquid waste. The rinsed container should then be disposed of as solid hazardous waste.

#### B. Spill Management

- Evacuate: In the event of a spill, evacuate the immediate area.
- Notify: Inform your supervisor and the institution's Environmental Health and Safety (EHS) department.
- Cleanup (if trained):
  - For small spills of solid material, carefully sweep or vacuum (with a HEPA-filtered vacuum) the powder and place it in the hazardous solid waste container.

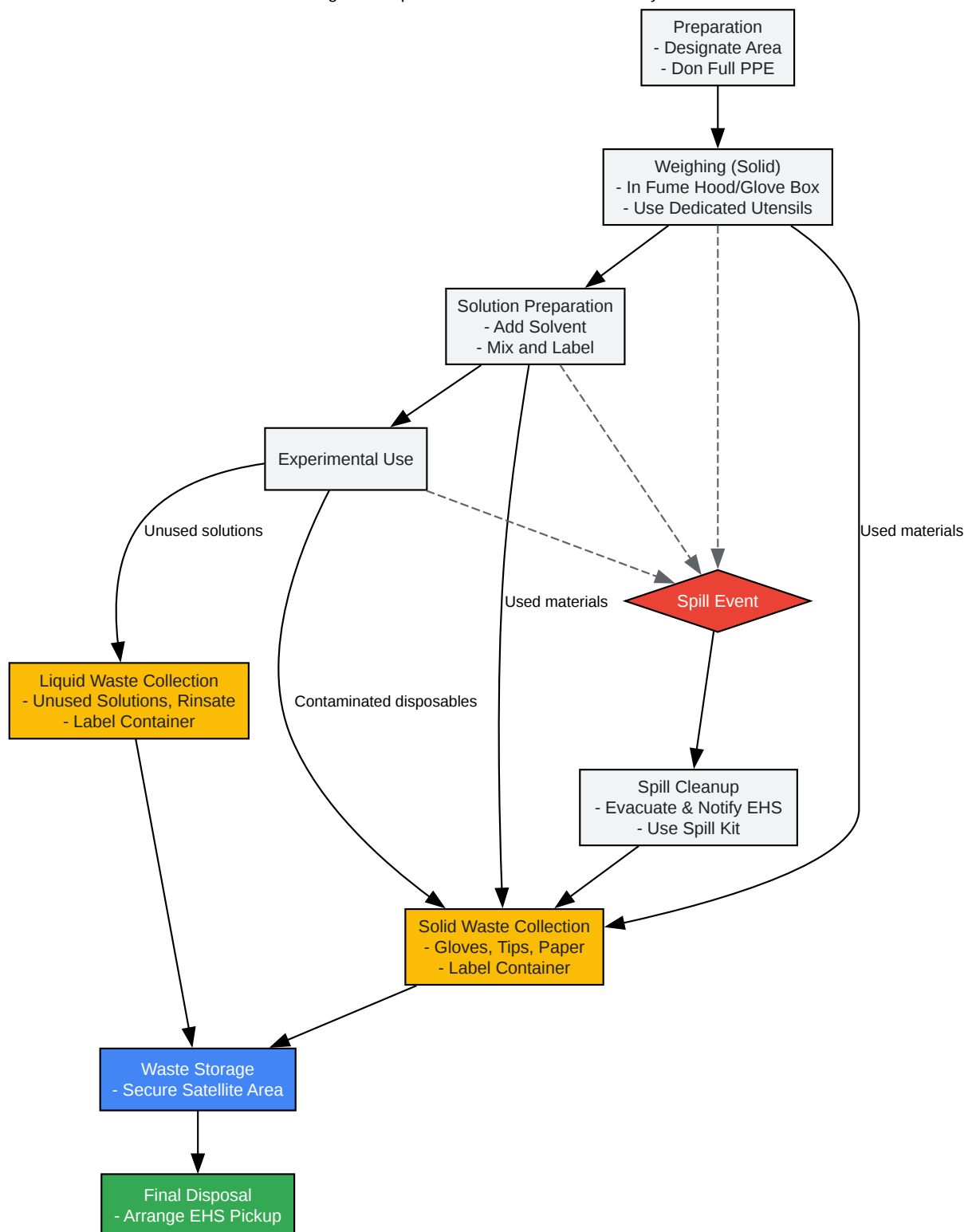
- For small liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in the hazardous solid waste container.[13]
- Decontaminate the spill area with a suitable solvent and dispose of the cleaning materials as hazardous waste.[13]

#### C. Final Disposal

- Storage: Store all hazardous waste containers in a designated and secure satellite accumulation area.
- Pickup: Contact your institution's EHS department to arrange for the collection and disposal of the hazardous waste in accordance with local, state, and federal regulations.[13]

## V. Workflow and Logical Diagrams

## Safe Handling and Disposal Workflow for LY2365109 Hydrochloride

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and disposal of **LY2365109 hydrochloride**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. bio-techne.com [bio-techne.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. caymanchem.com [caymanchem.com]
- 5. LY2365109 hydrochloride | CymitQuimica [cymitquimica.com]
- 6. Neurochemical and behavioral profiling of the selective GlyT1 inhibitors ALX5407 and LY2365109 indicate a preferential action in caudal vs. cortical brain areas - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. gerpac.eu [gerpac.eu]
- 8. aiha.org [aiha.org]
- 9. Handling & Processing of Potent Compounds: A Holistic Approach - IPS [ipsdb.com]
- 10. 8 Types of PPE to Wear When Compounding Hazardous Drugs | Provista [provista.com]
- 11. 3m.com [3m.com]
- 12. LY 2365109 hydrochloride | Glycine Transporter Inhibitors: R&D Systems [rndsystems.com]
- 13. benchchem.com [benchchem.com]
- 14. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling LY2365109 hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1139371#personal-protective-equipment-for-handling-ly2365109-hydrochloride]

---

**Disclaimer & Data Validity:**



The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)